

Musk Ketone Solubility Data & Analysis

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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The table below summarizes key experimental solubility data for **musk ketone** in pure ethanol and other common solvents across a temperature range of 273.15 K to 313.15 K (0°C to 40°C) [1].

Solvent	Temperature Range (K)	Reported Mole Fraction Solubility (x)	Notes
Ethanol	273.15 - 313.15	0.00164 (at 273.15K) to 0.01899 (at 313.15K) [1]	Solubility increases with temperature.
Methanol	273.15 - 313.15	0.00241 (at 273.15K) to 0.02559 (at 313.15K) [1]	Higher solubility than ethanol across the temperature range.
Ethyl Acetate	273.15 - 313.15	0.0897 (at 273.15K) to 0.3306 (at 313.15K) [1]	Significantly higher solubility than in alcohols.
n-Heptane	273.15 - 313.15	0.00016 (at 273.15K) to 0.00142 (at 313.15K) [1]	Very low solubility.

The data clearly shows that **ethyl acetate is a much more effective solvent for musk ketone than ethanol** [1]. Furthermore, solubility in any solvent is strongly dependent on temperature.

Experimental Protocol: Determining Solubility

The following isothermal saturation method is a standard approach for obtaining the solubility data presented above [1].

- **Equipment Preparation:** Gather an analytical balance (precision 0.0001 g), a thermostatic water bath (capable of 273.15 K to 313.15 K with ± 0.05 K stability), and gas chromatography (GC) equipment for analysis [1].
- **Solution Preparation:** Prepare an excess amount of **musk ketone** (mass fraction purity ≥ 0.998) and the ethanol solvent. Combine them in a sealed glass vial to prevent solvent evaporation [1].
- **Equilibration:** Place the mixture in the thermostatic water bath and maintain it at a desired temperature (e.g., 278.15 K). Stir continuously for at least 12 hours to ensure solid-liquid equilibrium is reached, then allow the solution to settle for over 4 hours [1].
- **Sampling and Analysis:** Carefully draw a pre-warmed sample of the clear supernatant liquid. Use a GC equipped with a flame ionization detector (FID) to analyze the concentration of **musk ketone** in the saturated solution. The mole fraction solubility is calculated from this concentration data [1].

Frequently Asked Questions & Troubleshooting

Q1: Why is my musk ketone not dissolving properly in ethanol? Musk ketone has inherently low solubility in pure ethanol, as shown in the data table. The problem is likely not with your technique but with the solvent choice. Musk ketone is a crystalline powder with a polar molecular structure, but its interactions with ethanol molecules are not strong enough to facilitate high solubility [1] [2].

Q2: How can I improve the dissolution of musk ketone for my experiments? Consider these approaches:

- **Use a Binary Solvent System:** Research shows that mixing ethanol with a more powerful solvent like **ethyl acetate** can dramatically increase solubility. For instance, the solubility in pure ethyl acetate is over 10 times higher than in ethanol at the same temperature [1].
- **Increase Temperature:** Gently heating the solvent mixture within the studied range (up to 313.15 K / 40°C) can significantly enhance dissolution rates and equilibrium solubility. Always ensure the temperature is safe for your equipment and the compound's stability [1].
- **Extended Stirring and Maceration:** Practitioners note that **musk ketone** can be "notoriously hard to dissolve." Ensure adequate stirring time and consider a maceration period (letting the mixture stand) after initial dissolution attempts [2].

Q3: Are there any other practical considerations when working with musk ketone?

- **Filtration:** After dissolution, especially in cooled solutions, you may need to filter the solution to remove any undissolved crystals or particulates to achieve a clear mixture [2].

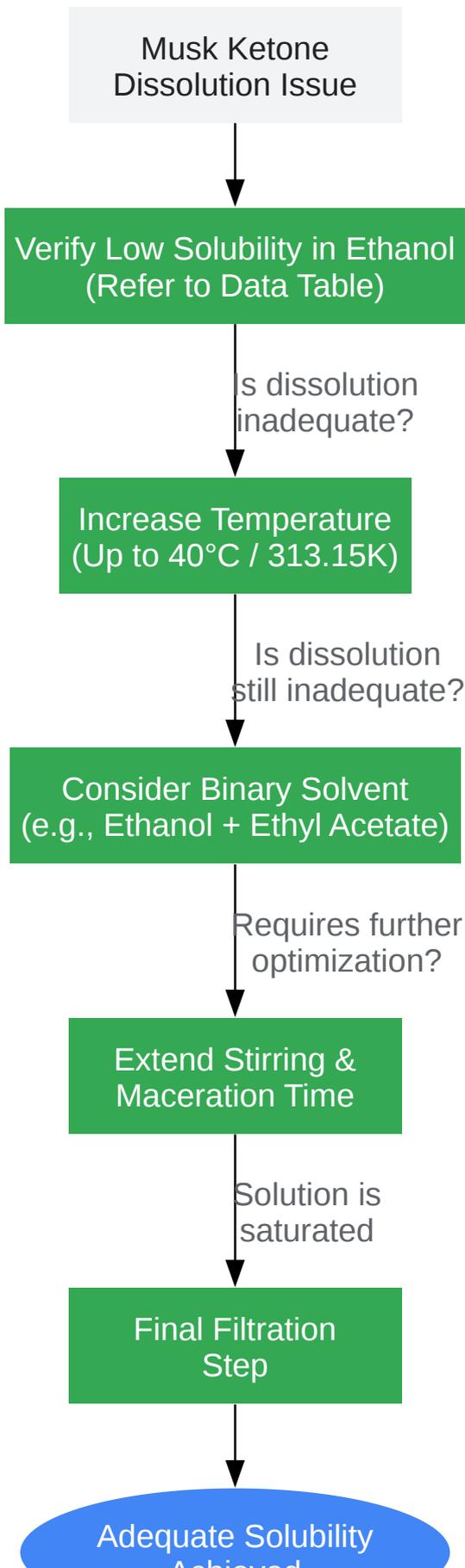
- **Regulatory Compliance:** If your work is for commercial applications, be aware that some jurisdictions limit the amount of **musk ketone** in finished products (e.g., to 1.4%). Ensure your use complies with relevant regulations like IFRA standards [2].

Solubility Correlation & Thermodynamics

For a deeper analysis, experimental solubility data is often correlated with thermodynamic models. The **Modified Apelblat equation** is frequently used for this purpose and has been successfully applied to **musk ketone** solubility data, demonstrating a high degree of correlation [1]. Furthermore, the thermodynamic properties of the solution (such as Gibbs free energy, enthalpy, and entropy) can be calculated using the **van't Hoff equation**, which helps determine whether the dissolution process is endothermic or exothermic and whether it is driven by enthalpy or entropy [1].

Troubleshooting Workflow

The following diagram outlines a logical pathway for troubleshooting **musk ketone** solubility issues in the lab, based on the information presented above.





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References

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2. Musk Ketone [fraterworks.com]

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